

L-Isoserine CAS number and properties

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Compound of Interest

Compound Name: *L-Isoserine*

Cat. No.: B556875

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An In-Depth Technical Guide to **L-Isoserine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

L-Isoserine, a non-proteinogenic amino acid and an isomer of L-serine, is a molecule of significant interest in the fields of medicinal chemistry and neurobiology. Its unique structural properties allow it to serve as a versatile building block in organic synthesis and as a modulator of key biological targets. This technical guide provides a comprehensive overview of **L-Isoserine**, including its physicochemical properties, detailed experimental protocols for its application, and an exploration of its known mechanisms of action.

Core Identification

L-Isoserine is systematically known as (S)-3-amino-2-hydroxypropanoic acid.

- CAS Number: 632-13-3[1][2][3][4]
- Molecular Formula: $C_3H_7NO_3$ [1]
- Molecular Weight: 105.09 g/mol

Physicochemical Properties

L-Isoserine is a white to off-white crystalline powder. It is characterized by its moisture sensitivity and should be stored under an inert atmosphere at 2-8°C.

Property	Value	Reference
Appearance	White to off-white crystalline powder	
Melting Point	197-201 °C	
Boiling Point (Predicted)	386.6 ± 27.0 °C	
Density (Predicted)	1.415 ± 0.06 g/cm ³	
Solubility	Slightly soluble in water. Soluble in H ₂ O at 100 mg/mL with sonication.	
pKa ₁	2.72 (+1) at 25°C	
pKa ₂	9.25 (0) at 25°C	
Specific Optical Rotation	-32.0° to -34.0°	
Storage Conditions	2-8°C, under inert gas (Nitrogen or Argon)	

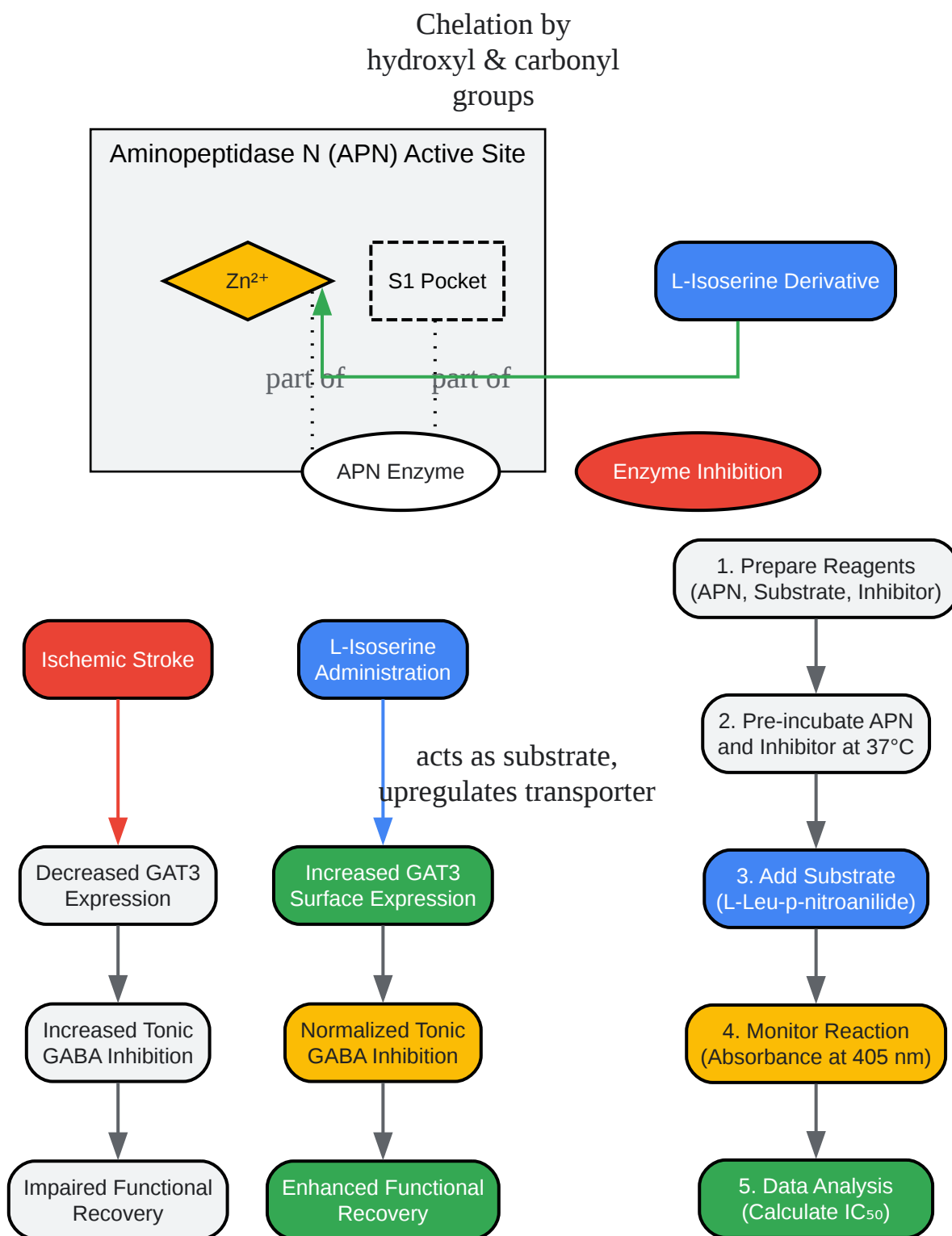
Biological Activity and Applications

L-Isoserine is a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs. Its primary research applications stem from its ability to interact with specific biological targets, making it a lead compound for drug development.

Aminopeptidase N (APN/CD13) Inhibition

L-Isoserine has been identified as an inhibitor of Aminopeptidase N (APN), a zinc-dependent metalloprotease often overexpressed on the surface of tumor cells, playing a crucial role in tumor invasion, angiogenesis, and metastasis. **L-Isoserine** itself shows inhibitory activity with a half-maximal inhibitory concentration (IC₅₀) of 563 µM. This has led to the development of **L-isoserine**-containing dipeptides and tripeptides with significantly enhanced inhibitory potency against APN.

The proposed mechanism involves the hydroxyl and carbonyl groups of the isoserine scaffold chelating the active site zinc ion of APN, which is essential for its catalytic activity.



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